

Application Notes and Protocols for NIR-797 Isothiocyanate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *NIR-797 isothiocyanate*

Cat. No.: *B15554533*

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

NIR-797 isothiocyanate is a near-infrared (NIR) fluorescent dye commonly used for labeling proteins and other biomolecules. Its isothiocyanate group reacts with primary amines on target molecules to form stable thiourea linkages. The dye's fluorescence in the NIR region (excitation ~795 nm, emission ~817 nm) is advantageous for deep tissue imaging due to reduced autofluorescence and light scattering from biological tissues. Proper dissolution and storage are critical to maintain the dye's reactivity and fluorescence properties.

Properties of NIR-797 Isothiocyanate

A summary of the key properties of **NIR-797 isothiocyanate** is provided below.

Property	Value	Reference
Molecular Formula	C45H50N3NaO6S4	[1]
Molecular Weight	~880.14 Da	[2]
Physical Form	Solid powder	[2]
Excitation Maximum	~795 nm (in 0.1 M phosphate buffer, pH 7.0)	[2]
Emission Maximum	~817 nm (in 0.1 M phosphate buffer, pH 7.0)	[2]

Dissolution of NIR-797 Isothiocyanate

The solubility of **NIR-797 Isothiocyanate** can vary depending on the intended application. It is crucial to use high-purity, anhydrous solvents to prevent hydrolysis of the isothiocyanate group, which would render the dye non-reactive.

Solvent	Suitability	Notes	Reference
Ethanol	Soluble	A common solvent for reconstitution.	[1] [3]
Dimethyl sulfoxide (DMSO)	Soluble	Often used for creating high-concentration stock solutions. A protocol for encapsulating the dye in nanoparticles involved dissolving it in DMSO at 1 mg/mL.	[4]

Storage and Stability

Proper storage is essential to prevent degradation of the dye. The isothiocyanate group is sensitive to moisture, and the fluorescent cyanine core is susceptible to photobleaching.

Condition	Recommendation	Notes	Reference
<hr/>			
Solid Form		Always refer to the manufacturer's certificate of analysis for specific recommendations.	
<hr/>			
Short-Term Storage	-20°C or 2-8°C	certificate of analysis [1][5]	
<hr/>			
Long-Term Storage	-20°C	Store under desiccating conditions. The product can be stored for up to 12 months under these conditions. [1][5]	
<hr/>			
In Solution			
<hr/>			
Storage Temperature	≤ -20°C	Aliquot into single-use volumes to avoid repeated freeze-thaw cycles.	
<hr/>			
Light Exposure	Protect from light	Store in the dark or in amber vials. [4]	
<hr/>			
Moisture	Use anhydrous solvents and desiccate	Prevents hydrolysis of the isothiocyanate group. [1][5]	
<hr/>			

Experimental Protocols

Protocol 1: Reconstitution of NIR-797 Isothiocyanate

This protocol describes the preparation of a stock solution of **NIR-797 isothiocyanate**.

Materials:

- **NIR-797 isothiocyanate** powder

- Anhydrous dimethyl sulfoxide (DMSO) or anhydrous ethanol
- Vortex mixer
- Microcentrifuge
- Amber or foil-wrapped microcentrifuge tubes

Procedure:

- Allow the vial of **NIR-797 isothiocyanate** powder to equilibrate to room temperature for at least 20 minutes before opening to prevent condensation of moisture.
- Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Add the appropriate volume of anhydrous solvent (e.g., DMSO or ethanol) to the vial to achieve the desired stock concentration (e.g., 1-10 mg/mL).
- Vortex the solution thoroughly for 1-2 minutes until the dye is completely dissolved.
- Visually inspect the solution to ensure no particulates are present. If necessary, centrifuge briefly to pellet any undissolved material.

Protocol 2: Storage of NIR-797 Isothiocyanate Stock Solution

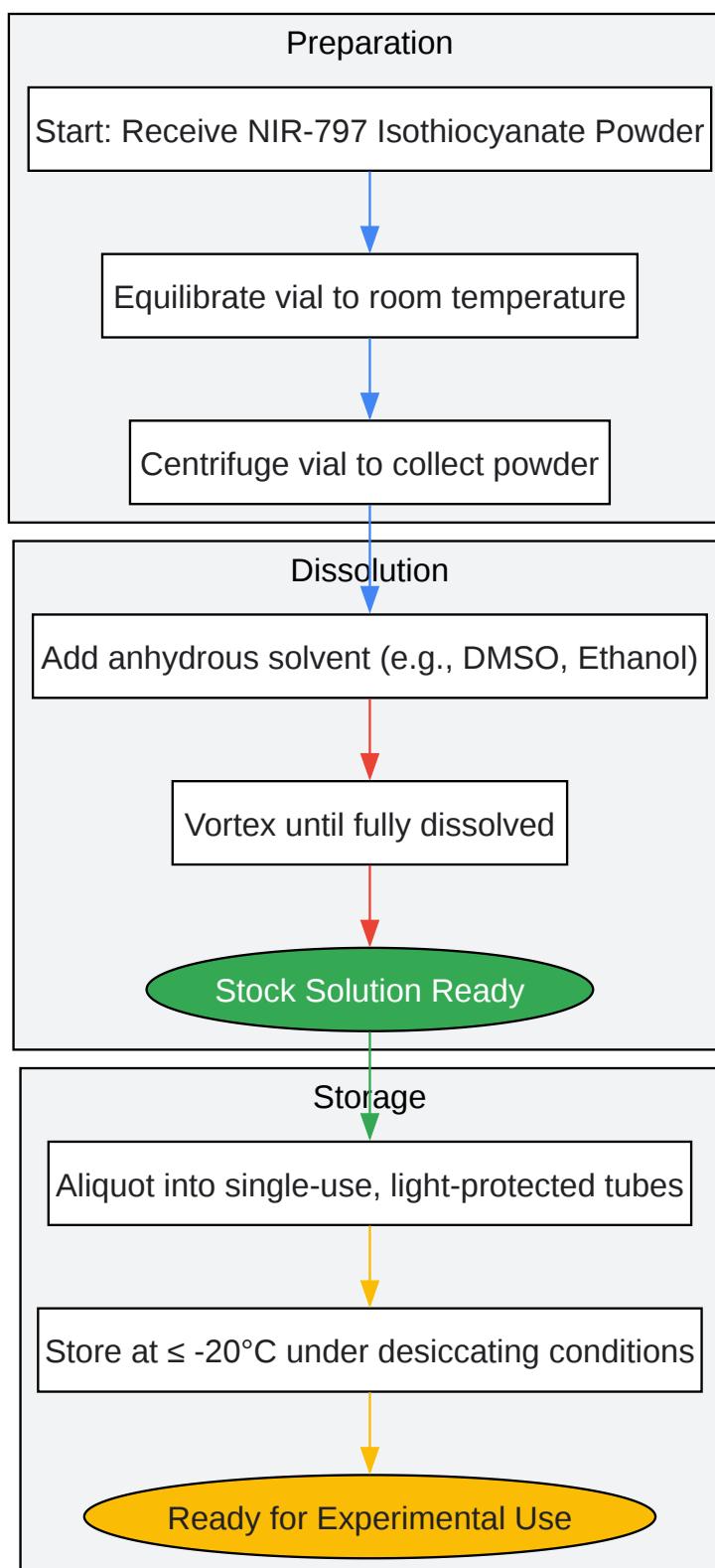
Procedure:

- Aliquoting: Divide the stock solution into single-use aliquots in amber or foil-wrapped microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment to minimize waste and avoid repeated freeze-thaw cycles.
- Short-Term Storage: For use within a few days, store the aliquots at -20°C.
- Long-Term Storage: For extended storage, store the aliquots at -20°C or colder. When stored properly, the solution should be stable for several months.

- Handling: When ready to use, remove an aliquot from the freezer and allow it to thaw at room temperature, protected from light. Once thawed, use the solution immediately for conjugation reactions. Discard any unused portion of the thawed aliquot.

Visualizations

Below is a workflow diagram for the dissolution and storage of **NIR-797 isothiocyanate**.

[Click to download full resolution via product page](#)

Caption: Workflow for dissolving and storing **NIR-797 isothiocyanate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NIR-797-isothiocyanate, Near-infrared fluorescent dye (CAS 152111-91-6) | Abcam [abcam.com]
- 2. NIR-797异硫氰酸酯 suitable for fluorescence, ≥70% (coupling to amines) | Sigma-Aldrich [sigmaaldrich.com]
- 3. NIR-797-isothiocyanate | CAS 152111-91-6 | Chemodex | Biomol.de [biomol.com]
- 4. Dual-Modal Near-Infrared Organic Nanoparticles: Integrating Mild Hyperthermia Phototherapy with Fluorescence Imaging - PMC [pmc.ncbi.nlm.nih.gov]
- 5. NIR-797-isothiocyanate, Near-infrared fluorescent dye (ab145280) | Abcam中文官网 [abcam.cn]
- To cite this document: BenchChem. [Application Notes and Protocols for NIR-797 Isothiocyanate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15554533#how-to-dissolve-and-store-nir-797-isothiocyanate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com